

An In-depth Technical Guide to 1,4-Dichloro-2-butyne

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,4-Dichloro-2-butyne

Cat. No.: B041282

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

This document provides a comprehensive overview of the core physicochemical properties of **1,4-Dichloro-2-butyne**, a significant intermediate in organic synthesis.

Core Properties and Molecular Formula

1,4-Dichloro-2-butyne is a chemical compound with the molecular formula $C_4H_4Cl_2$.^{[1][2][3][4]} It is recognized for its utility as a versatile building block in the synthesis of complex organic molecules, including pharmaceuticals and agrochemicals.^{[1][2]} The compound typically presents as a colorless to slightly yellow liquid.^[1] Its structure features a butyne backbone with chlorine atoms attached to the first and fourth carbon atoms.

Quantitative Physicochemical Data

The key quantitative properties of **1,4-Dichloro-2-butyne** are summarized in the table below for ease of reference and comparison.

| Property | Value |
|---------------------|---|
| Molecular Formula | C ₄ H ₄ Cl ₂ [1] [2] [3] [4] |
| Molecular Weight | 122.98 g/mol [1] [2] [4] |
| CAS Registry Number | 821-10-3 [1] [2] [3] |
| Density | 1.258 g/mL [1] |
| Boiling Point | 165 - 168 °C [1] |
| Refractive Index | n _{20/D} 1.505 [1] |
| Linear Formula | CICH ₂ C≡CCH ₂ Cl |
| SMILES String | C1CC#CCCl |
| InChI Key | RCHDLEVSZBOHOS-UHFFFAOYSA-N |

Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **1,4-Dichloro-2-butyne** are specific to the objectives of a given research endeavor. Standard analytical methods for characterization include Gas Chromatography (GC) to determine purity, as well as Infrared (IR) Spectroscopy and Mass Spectrometry for structural elucidation.[\[3\]](#) For specific applications, such as its use in the synthesis of 1,4-disubstituted 1,2,3-triazoles or antitumor agents, detailed methodologies would be found in relevant peer-reviewed literature.[\[2\]](#)

Molecular Structure Visualization

The following diagram illustrates the chemical structure of **1,4-Dichloro-2-butyne**, highlighting the arrangement of atoms and the central triple bond.

Caption: Molecular structure of **1,4-Dichloro-2-butyne**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. usbio.net [usbio.net]
- 3. 2-Butyne, 1,4-dichloro- [webbook.nist.gov]
- 4. 1,4-DICHLORO-2-BUTYNE | VSNCHEM [vsnchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1,4-Dichloro-2-butyne]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b041282#1-4-dichloro-2-butyne-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com